

Personal protective equipment for handling 1-Methyladenosine (Standard)

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Compound of Interest

Compound Name: 1-Methyladenosine (Standard)

Cat. No.: B15540847

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Essential Safety and Handling Guide for 1-Methyladenosine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling 1-Methyladenosine. The following procedures and recommendations are designed to ensure safe operational handling and disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 1-Methyladenosine is presented below.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₄ [1]
Molecular Weight	281.27 g/mol [1]
Appearance	White to light yellow solid/powder[2]
Storage Temperature	-10°C to -20°C
Solubility	Soluble in DMSO (20 mg/ml), PBS (pH 7.2) (10 mg/ml), and DMF (5 mg/ml)[3]
Melting Point	>217°C (decomposes)[4]

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for 1-Methyladenosine, the following PPE recommendations are based on the SDS for the structurally similar compound 1-Methyladenine and general laboratory safety protocols for handling chemical solids.^[2] A thorough hazard assessment should be conducted for any specific experimental procedure.^[5]

PPE Category	Minimum Requirement	Recommended for Splash Hazard
Eye and Face Protection	Safety glasses with side shields ^[5]	Chemical safety goggles and a face shield ^[5]
Hand Protection	Disposable nitrile gloves ^[5]	Double-gloving with nitrile gloves or wearing Silver Shield gloves under disposable nitrile gloves ^[5]
Body Protection	Laboratory coat ^[5]	Chemical-resistant apron over a lab coat
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if handling large quantities or if dust is generated. ^[6]
Footwear	Closed-toe shoes ^[5] ^[6]	N/A

Operational Plan: Handling 1-Methyladenosine Powder

1. Engineering Controls:

- Handle 1-Methyladenosine in a well-ventilated area.^[2]
- For procedures that may generate dust, use a chemical fume hood or a glove box.

2. Procedural Steps:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Assemble all necessary equipment and reagents.

- Donning PPE: Put on the required personal protective equipment as outlined in the table above.
- Weighing: If weighing the solid, do so on a tared weigh boat or paper within a chemical fume hood or a balance enclosure to minimize dust dispersal.
- Dissolving: To prepare a solution, add the solvent to the vessel containing the 1-Methyladenosine powder slowly to avoid splashing. If necessary, sonicate or vortex to fully dissolve.
- Handling Solutions: When working with solutions of 1-Methyladenosine, always use appropriate hand and eye protection.[\[5\]](#)

3. Post-Handling:

- Wipe down the work area with an appropriate solvent (e.g., 70% ethanol) to decontaminate surfaces.
- Properly doff and dispose of gloves and any other contaminated disposable PPE.
- Wash hands thoroughly with soap and water after handling the compound.[\[2\]](#)[\[6\]](#)

Disposal Plan

- Solid Waste: Dispose of solid 1-Methyladenosine and any contaminated disposable materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled hazardous waste container.[\[2\]](#)
- Liquid Waste: Collect all solutions containing 1-Methyladenosine in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Method: All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent department. Do not pour chemical waste down the drain.[\[2\]](#)

Visual Workflow for Handling 1-Methyladenosine

The following diagram illustrates the standard workflow for safely handling 1-Methyladenosine powder in a laboratory setting.

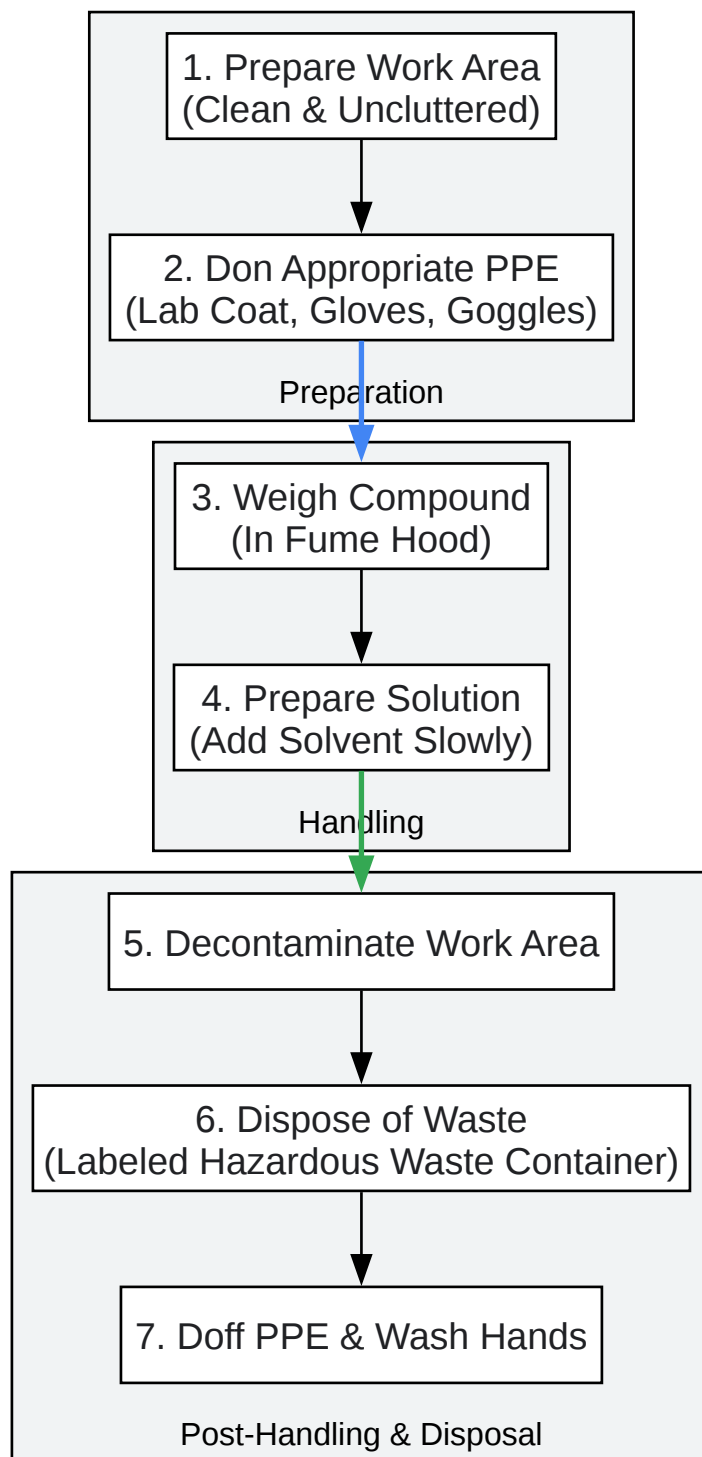


Figure 1: Standard Operating Procedure for Handling 1-Methyladenosine Powder

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Caption: Workflow for safe handling of 1-Methyladenosine powder.

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